

Personal protective equipment for handling 2,5-Dimethylcyclohexanol

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Compound of Interest

Compound Name: 2,5-Dimethylcyclohexanol

Cat. No.: B1361072

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Essential Safety and Handling Guide for 2,5-Dimethylcyclohexanol

This guide provides crucial safety and logistical information for the handling and disposal of **2,5-Dimethylcyclohexanol** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

2,5-Dimethylcyclohexanol is a flammable liquid and vapor that can cause skin and eye irritation, and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#) Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Chemical splash goggles that meet the ANSI Z.87.1 standard are required.[\[3\]](#) In situations with a higher risk of splashing, a face shield should be worn in addition to safety goggles.[\[3\]](#)
- Skin and Body Protection: A flame-retardant lab coat should be worn and kept buttoned to cover as much skin as possible.[\[3\]](#) Long pants and closed-toe, closed-heel shoes are also

required.[3] For significant handling operations, chemical-resistant aprons or suits may be necessary.[4]

- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are essential to prevent skin contact.[3][4] It is critical to inspect gloves for any signs of degradation before each use and to change them immediately if contact with the chemical occurs.[3]
- Respiratory Protection: Handling of **2,5-Dimethylcyclohexanol** should be performed in a well-ventilated area, preferably within a chemical fume hood.[1] If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator is required.[1][3]

Operational Plan for Handling 2,5-Dimethylcyclohexanol

A systematic approach to handling this chemical will minimize risks. The following step-by-step operational plan should be followed:

- Preparation:
 - Ensure that a safety data sheet (SDS) for **2,5-Dimethylcyclohexanol** is readily accessible.
 - Verify that all necessary PPE is available and in good condition.
 - Confirm that a properly functioning chemical fume hood is available.
 - Locate the nearest eyewash station and safety shower and ensure they are unobstructed. [1]
 - Prepare all necessary equipment and reagents before handling the chemical.
- Handling:
 - Wear the appropriate PPE as specified above.

- Conduct all work involving **2,5-Dimethylcyclohexanol** within a chemical fume hood to minimize inhalation exposure.[1]
- Keep the container tightly closed when not in use.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1][5]
- Use non-sparking tools and explosion-proof equipment.[5]
- Ground and bond containers when transferring material to prevent static discharge.[1]

- Cleanup:
 - Upon completion of work, decontaminate the work area.
 - Wipe up small spills with an inert absorbent material (e.g., sand, vermiculite) and place it in a sealed, labeled container for disposal.[5]
 - For larger spills, evacuate the area and follow emergency procedures.
 - Wash hands thoroughly with soap and water after handling the chemical.[1]

Disposal Plan

Proper disposal of **2,5-Dimethylcyclohexanol** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - All waste containing **2,5-Dimethylcyclohexanol**, including contaminated absorbent materials and disposable PPE, must be collected in a designated, properly labeled, and sealed hazardous waste container.
- Waste Disposal:
 - Disposal must be conducted through a licensed waste disposal company.[6]

- Chemical waste generators are responsible for determining if the waste is classified as hazardous and must adhere to local, regional, and national hazardous waste regulations. [\[5\]](#)[\[7\]](#)
- Do not dispose of **2,5-Dimethylcyclohexanol** down the drain or in the regular trash.[\[1\]](#)

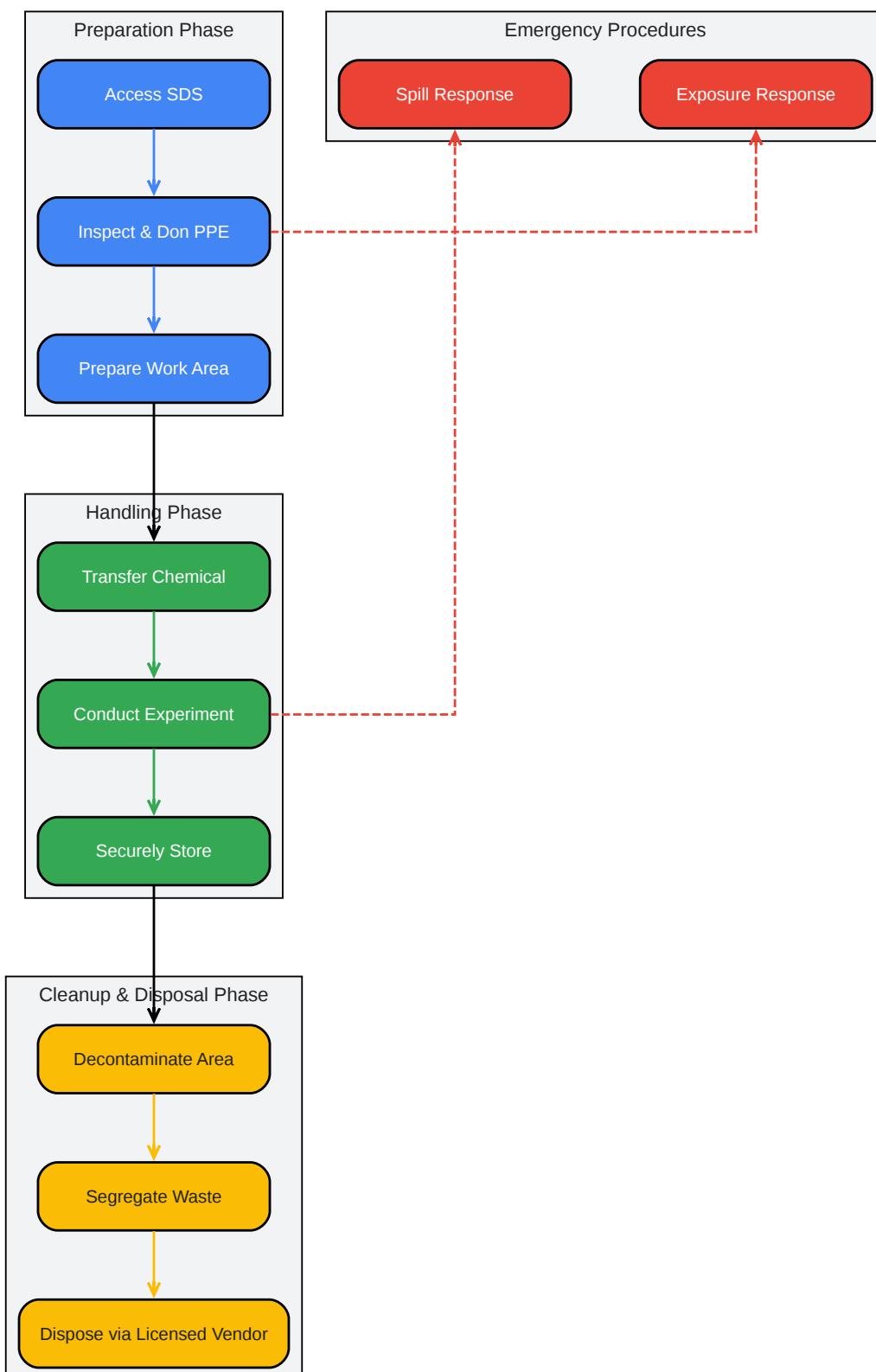
Quantitative Data for **2,5-Dimethylcyclohexanol**

The following table summarizes key quantitative data for **2,5-Dimethylcyclohexanol**. Note that occupational exposure limits have not been established by OSHA or NIOSH.[\[1\]](#)

| Property | Value |
|-------------------|--|
| Molecular Formula | C8H16O |
| Molar Mass | 128.21 g/mol [8] |
| Appearance | Colorless liquid [8] |
| Boiling Point | 179 °C [8] |
| Flash Point | 69 °C [8] |
| Density | 0.908 g/mL at 20°C [8] |
| Vapor Pressure | 0.236 mmHg at 25°C [8] |

Experimental Workflow

The following diagram illustrates the standard workflow for handling **2,5-Dimethylcyclohexanol** in a laboratory setting.

[Click to download full resolution via product page](#)**Caption: Workflow for Safe Handling of 2,5-Dimethylcyclohexanol.**

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